

# 4'-Chloroacetanilide: A Comprehensive Technical Review

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4'-Chloroacetanilide

Cat. No.: B195516

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## Introduction

**4'-Chloroacetanilide**, an organochlorine compound, serves as a significant intermediate in the synthesis of various organic molecules, including pharmaceuticals and herbicides. This technical guide provides an in-depth overview of its chemical properties, synthesis, analytical methods, and biological activities, presenting key data and methodologies in a structured format for scientific and research applications.

## Chemical Structure and IUPAC Name

The chemical structure of **4'-Chloroacetanilide** is characterized by a para-chlorinated phenyl ring attached to the nitrogen of an acetamide group.

IUPAC Name: N-(4-chlorophenyl)acetamide[1]

Caption: Chemical structure of **4'-Chloroacetanilide**.

## Physicochemical Properties

A summary of the key physicochemical properties of **4'-Chloroacetanilide** is presented in the table below.

Property	Value	Reference
CAS Number	539-03-7	[1]
Molecular Formula	C8H8ClNO	[1]
Molecular Weight	169.61 g/mol	
Appearance	White to grey-beige crystalline powder	[1]
Melting Point	177°C to 181°C	[1]
Boiling Point	333°C	
Solubility	Practically insoluble in water; soluble in alcohol, ether, and carbon disulfide; slightly soluble in CCl4 and benzene.	
InChI Key	GGUOCFNAWIODMF-UHFFFAOYSA-N	[1]
SMILES	<chem>CC(=O)NC1=CC=C(Cl)C=C1</chem>	[1]

## Experimental Protocols

### Synthesis of 4'-Chloroacetanilide from Acetanilide

This protocol details the synthesis of **4'-chloroacetanilide** via electrophilic substitution on acetanilide.

Materials:

- Acetanilide
- Glacial acetic acid
- Ethyl alcohol
- 10% solution of bleaching powder (calcium hypochlorite)

- Water

#### Procedure:

- Dissolve 5 g of acetanilide in a mixture of 10 g of glacial acetic acid and 10 g of ethyl alcohol with gentle warming.
- Dilute the solution with 100 ml of water and heat to 50°C.
- Slowly add 100 ml of a cold, 10% solution of bleaching powder to the heated solution with continuous stirring.
- Collect the resulting precipitate of **4'-chloroacetanilide** by filtration.
- Wash the collected product with water.
- Recrystallize the crude product from alcohol or dilute acetic acid to obtain colorless needles of pure **4'-chloroacetanilide**.[\[1\]](#)

## Analytical Method: High-Performance Liquid Chromatography (HPLC)

This section outlines a general HPLC method for the analysis of **4'-chloroacetanilide**, often as an impurity in acetaminophen.

#### Instrumentation:

- High-Performance Liquid Chromatograph (HPLC)
- UV Detector
- C18 or mixed-mode reversed-phase/cation exchange column (e.g., Hypersil Duet C18/SCX)

#### Reagents:

- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)

- Water (HPLC grade)
- Phosphoric acid or Formic acid
- Phosphate buffer

Mobile Phase Preparation (Example): A mixture of phosphate buffer (pH = 4.88) and methanol is commonly used.[2][3] For Mass Spectrometry (MS) compatibility, phosphoric acid can be replaced with formic acid.[4]

Chromatographic Conditions (Example):

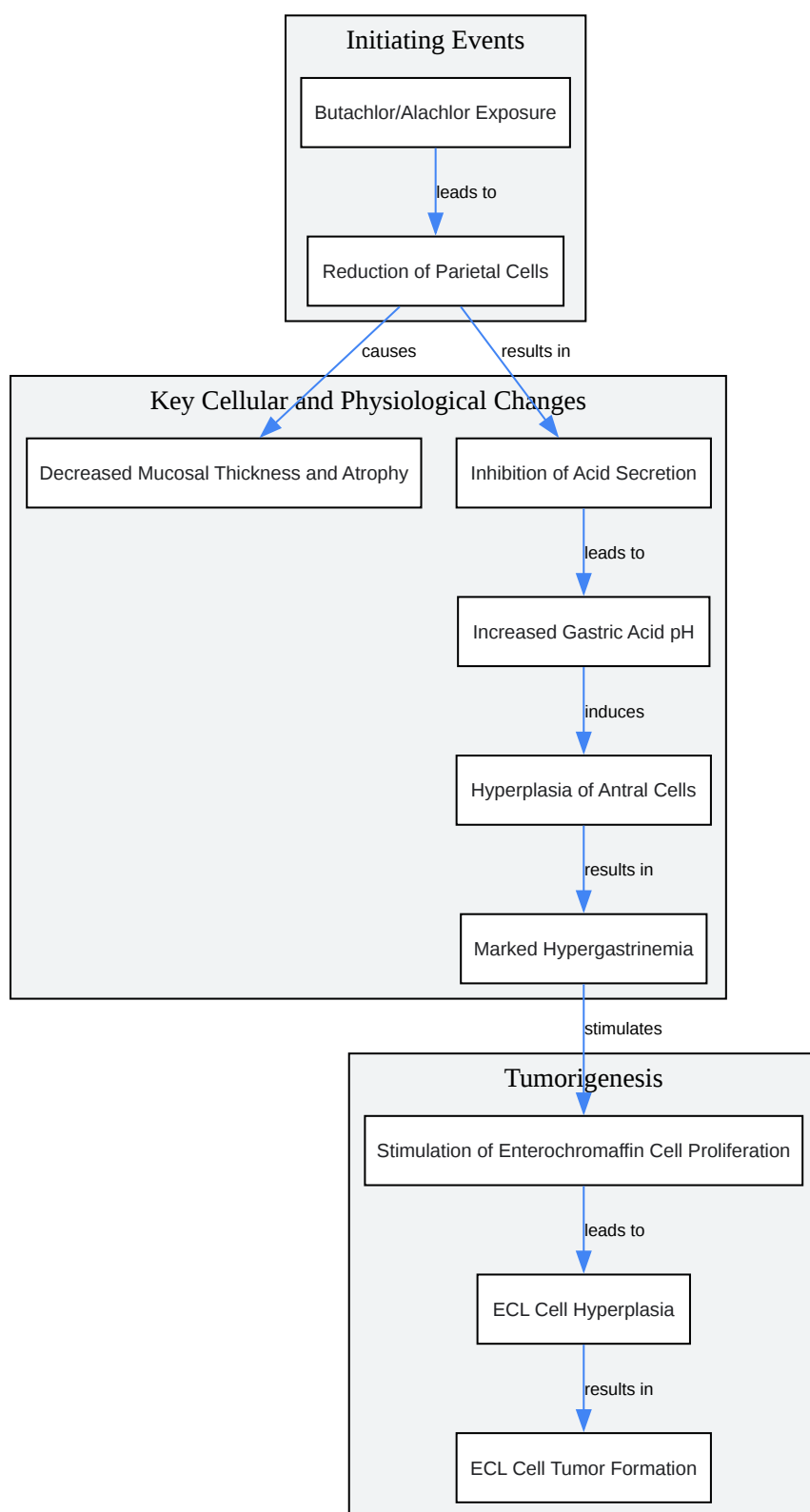
- Column: Hypersil Duet C18/SCX
- Mobile Phase: Gradient elution with a mixture of phosphate buffer (pH = 4.88) and methanol.
- Detection: UV at 245 nm.
- Analysis Time: Approximately 14.5 minutes.[2][3]

Sample Preparation: Stock solutions of **4'-chloroacetanilide** (e.g., 50 µg/mL) can be prepared by dissolving the compound in HPLC grade methanol. Working solutions are then prepared by diluting the stock solution to the desired concentration (e.g., 5 µg/mL) with methanol.[3]

## Biological Activity and Signaling Pathways

**4'-Chloroacetanilide** exhibits biological activity as an herbicide and has been noted for its potential to inhibit bacterial growth.[5] As an herbicide, its mechanism of action is believed to involve the disruption of normal plant enzyme functions.[5] Its antibacterial properties may stem from the inhibition of protein synthesis.

While a specific signaling pathway for **4'-chloroacetanilide** in mammalian systems is not extensively documented, a postulated mode of action for related chloroacetanilide herbicides, butachlor and alachlor, leading to enterochromaffin-like (ECL) cell tumors in rats has been described. This pathway provides a logical framework for potential toxicological effects.



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Caption: Postulated mode of action for chloroacetanilide herbicide-induced ECL cell tumors in rats.

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## References

- 1. prepchem.com [prepchem.com]
- 2. HPLC separation of acetaminophen and its impurities using a mixed-mode reversed-phase/cation exchange stationary phase. | Sigma-Aldrich [sigmaaldrich.com]
- 3. academic.oup.com [academic.oup.com]
- 4. Separation of 4-Chloroacetanilide on Newcrom R1 HPLC column | SIELC Technologies [sielc.com]
- 5. Page loading... [guidechem.com]
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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)